

# Application of Dimethyl Fluoromalonate in the Agrochemical Industry: A Detailed Overview

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## Compound of Interest

Compound Name: *Dimethyl fluoromalonate*

Cat. No.: *B1301775*

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## Introduction

**Dimethyl fluoromalonate** is a crucial intermediate in the synthesis of modern agrochemicals, particularly within the fungicide sector. Its unique chemical properties, imparted by the fluorine atom, contribute to the high efficacy and specific modes of action of the resulting active ingredients. This document provides a comprehensive overview of the application of **dimethyl fluoromalonate**, focusing on the synthesis and biological activity of key fungicides derived from it. It is intended for researchers, scientists, and professionals involved in the development of new crop protection agents.

## Application in Fungicide Synthesis

**Dimethyl fluoromalonate** serves as a key building block for the synthesis of a class of fungicides known as Succinate Dehydrogenase Inhibitors (SDHIs). These fungicides are vital in modern agriculture for their broad-spectrum activity and effectiveness against a wide range of fungal pathogens. Two prominent examples of SDHI fungicides synthesized using malonate ester precursors, closely related to **dimethyl fluoromalonate**, are Fluopyram and Bixafen, both developed by Bayer CropScience. It is understood that to synthesize these fungicides, a multi-step process is undertaken which relies on diethyl fluoromalonate or **dimethyl fluoromalonate** as the starting material.<sup>[1]</sup>

## Key Fungicides Derived from Malonate Precursors:

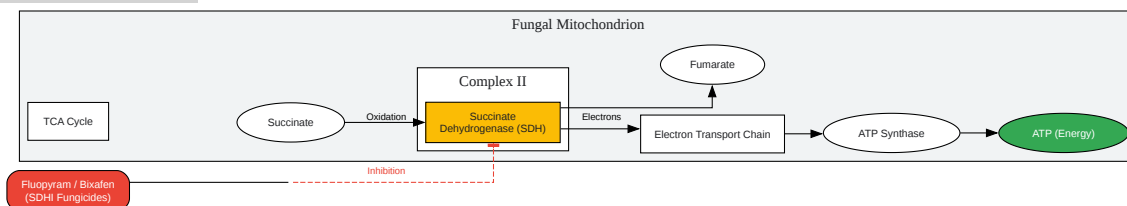
- Fluopyram: A broad-spectrum fungicide belonging to the pyridinyl-ethyl-benzamide chemical class.<sup>[1][2]</sup> It is effective against numerous fungal diseases, including powdery mildew, gray mold, and apple scab, in a variety of crops such as fruits, vegetables, and ornamentals.<sup>[1]</sup>
- Bixafen: A systemic fungicide from the pyrazole-carboxamide chemical class.<sup>[3]</sup> It is primarily used in cereal crops to control economically important diseases like *Septoria tritici*, various rusts, and *Pyrenophora* species.<sup>[3]</sup>

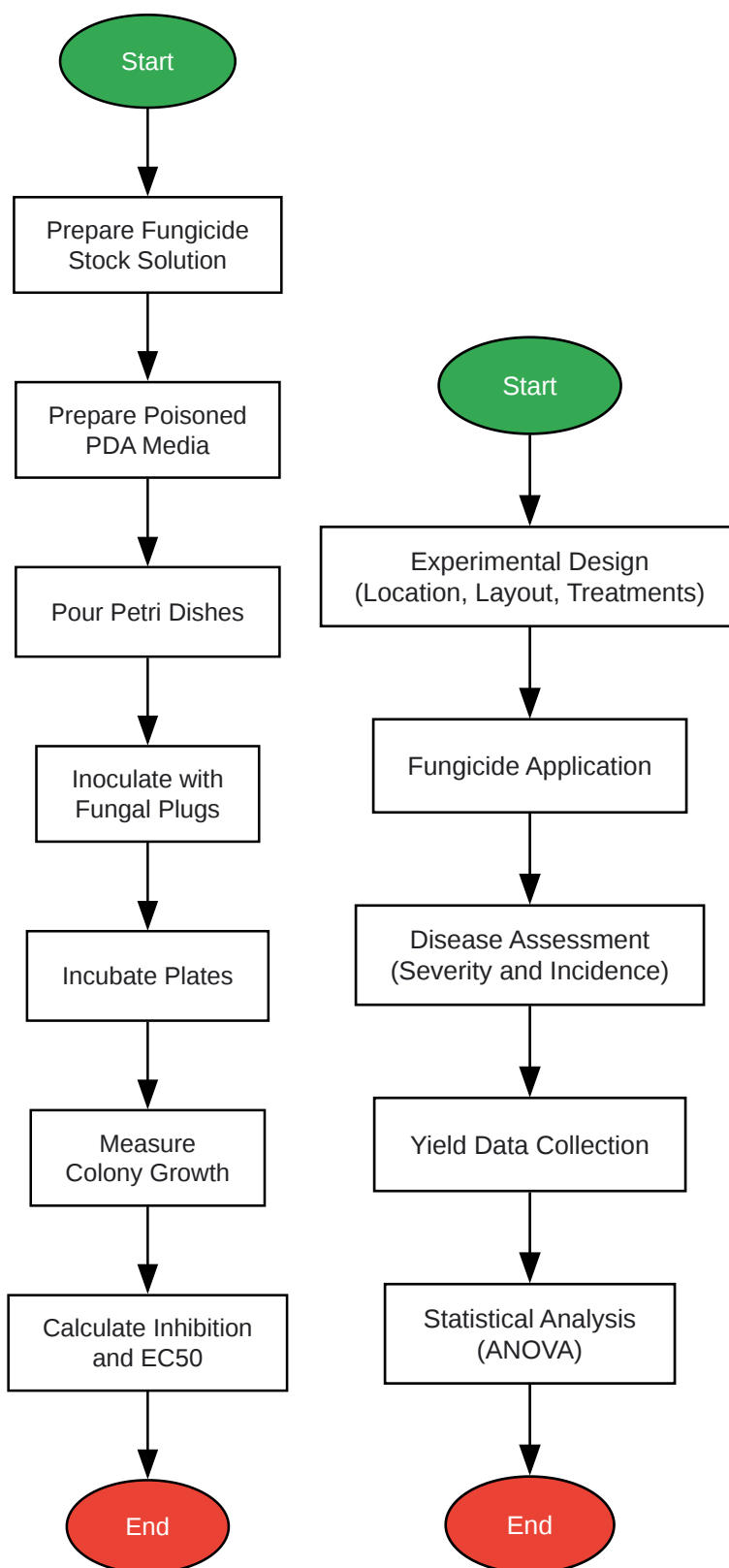
## Mechanism of Action: Inhibition of Succinate Dehydrogenase

Both Fluopyram and Bixafen belong to the Fungicide Resistance Action Committee (FRAC) Group 7.<sup>[3][4]</sup> Their biochemical mode of action is the inhibition of the enzyme succinate dehydrogenase (SDH), also known as complex II, in the mitochondrial respiratory chain of fungi.<sup>[2][3][4][5]</sup>

By blocking the SDH enzyme, these fungicides interrupt the fungal cell's energy production (ATP synthesis) and the formation of essential precursors for amino acid synthesis.<sup>[2][3]</sup> This disruption of cellular respiration ultimately leads to the inhibition of spore germination, germ tube elongation, and mycelial growth, effectively controlling the fungal infection.<sup>[3]</sup>

Mechanism of Action of SDHI Fungicides





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